

Optimal storage and stability of (Rac)-SHIN2 solutions

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Compound of Interest

Compound Name: (Rac)-SHIN2

Cat. No.: B10856881

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Technical Support Center: (Rac)-SHIN2 Solutions

This guide provides researchers, scientists, and drug development professionals with essential information on the optimal storage and stability of **(Rac)-SHIN2** solutions.

(Rac)-SHIN2 is a serine hydroxymethyltransferase (SHMT) inhibitor.^{[1][2]} It is a valuable tool for studying T-cell acute lymphoblastic leukemia (T-ALL) and other conditions where SHMT activity is relevant.^{[1][3]} Proper handling and storage are critical to ensure the integrity and reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (lyophilized) form of **(Rac)-SHIN2**?

A1: The solid form of **(Rac)-SHIN2** should be stored in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is acceptable. For long-term storage (months to years), it is recommended to store the compound at -20°C.^[2]

Q2: What is the recommended solvent for creating a stock solution?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(Rac)-SHIN2**.^[4]

Q3: How should I store the **(Rac)-SHIN2** stock solution?

A3: Stock solutions should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month).[1]

Q4: Can I store the stock solution at room temperature?

A4: It is not recommended to store **(Rac)-SHIN2** stock solutions at room temperature for extended periods. While DMSO itself is stable at room temperature, the compound dissolved within it may be less stable.[5]

Q5: How do I properly handle DMSO?

A5: DMSO is hygroscopic, meaning it readily absorbs moisture from the air, which can affect the stability of the dissolved compound.[5][6] Always use anhydrous DMSO and keep the container tightly sealed. Store in a dry, well-ventilated place away from light and ignition sources.[5][6][7]

Q6: Are there any special considerations for in vivo experiments?

A6: For in vivo experiments, it is best to prepare the working solution fresh on the same day of use.[1] A common formulation involves a multi-solvent system, such as a combination of DMSO, PEG300, Tween-80, and saline, to ensure solubility and biocompatibility.[8]

Data Summary Tables

Table 1: Recommended Storage Conditions for **(Rac)-SHIN2**

Form	Storage Temperature	Duration	Key Considerations
Solid (Lyophilized)	0-4°C	Short-term (days to weeks)	Keep dry and dark.
-20°C	Long-term (months to years)	Keep dry and dark. [2]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [1]
-80°C	Up to 6 months	Preferred for long-term storage. [1]	
Working Solution (Aqueous Buffer)	4°C	< 24 hours	Prepare fresh before each experiment.

Table 2: Stability of **(Rac)-SHIN2** in Common Solvents

Solvent	Stability	Notes
DMSO	High (when stored properly)	Anhydrous DMSO is recommended. Protect from moisture. [5] [6]
Aqueous Buffers (e.g., PBS)	Limited	Prone to hydrolysis. Prepare fresh for immediate use.
Ethanol	Moderate	Less common for primary stock solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon thawing	- Solution was not fully dissolved initially.- Solvent (DMSO) absorbed water, reducing solubility.- Freeze-thaw cycles have compromised stability.	- Warm the solution gently (e.g., 37°C water bath) and vortex to redissolve.- Use fresh, anhydrous DMSO for new stock solutions.- Ensure solutions are aliquoted to minimize freeze-thaw cycles.
Loss of compound activity in experiments	- Degradation of the compound due to improper storage.- Repeated freeze-thaw cycles of the stock solution.- Working solution was not prepared fresh.	- Verify storage conditions and age of the stock solution.- Use a fresh aliquot of the stock solution.- Always prepare aqueous working solutions immediately before use.
Inconsistent experimental results	- Inaccurate concentration of the stock solution.- Partial precipitation of the compound in aqueous media.- Pipetting errors.	- Confirm the concentration of the stock solution (see Protocol 1).- Ensure the final concentration of DMSO in the assay is low and consistent.- Use calibrated pipettes and proper technique.

Experimental Protocols

Protocol 1: Preparation of (Rac)-SHIN2 Stock Solution

Objective: To prepare a concentrated stock solution of **(Rac)-SHIN2** in DMSO for long-term storage.

Materials:

- **(Rac)-SHIN2** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes

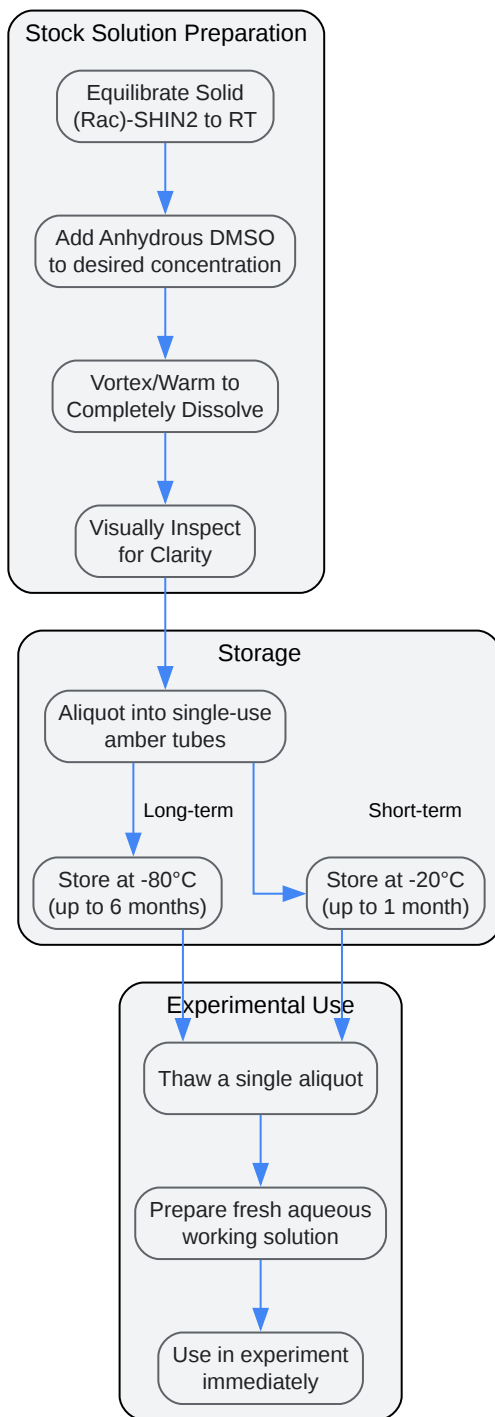
- Vortex mixer
- Calibrated pipettes

Procedure:

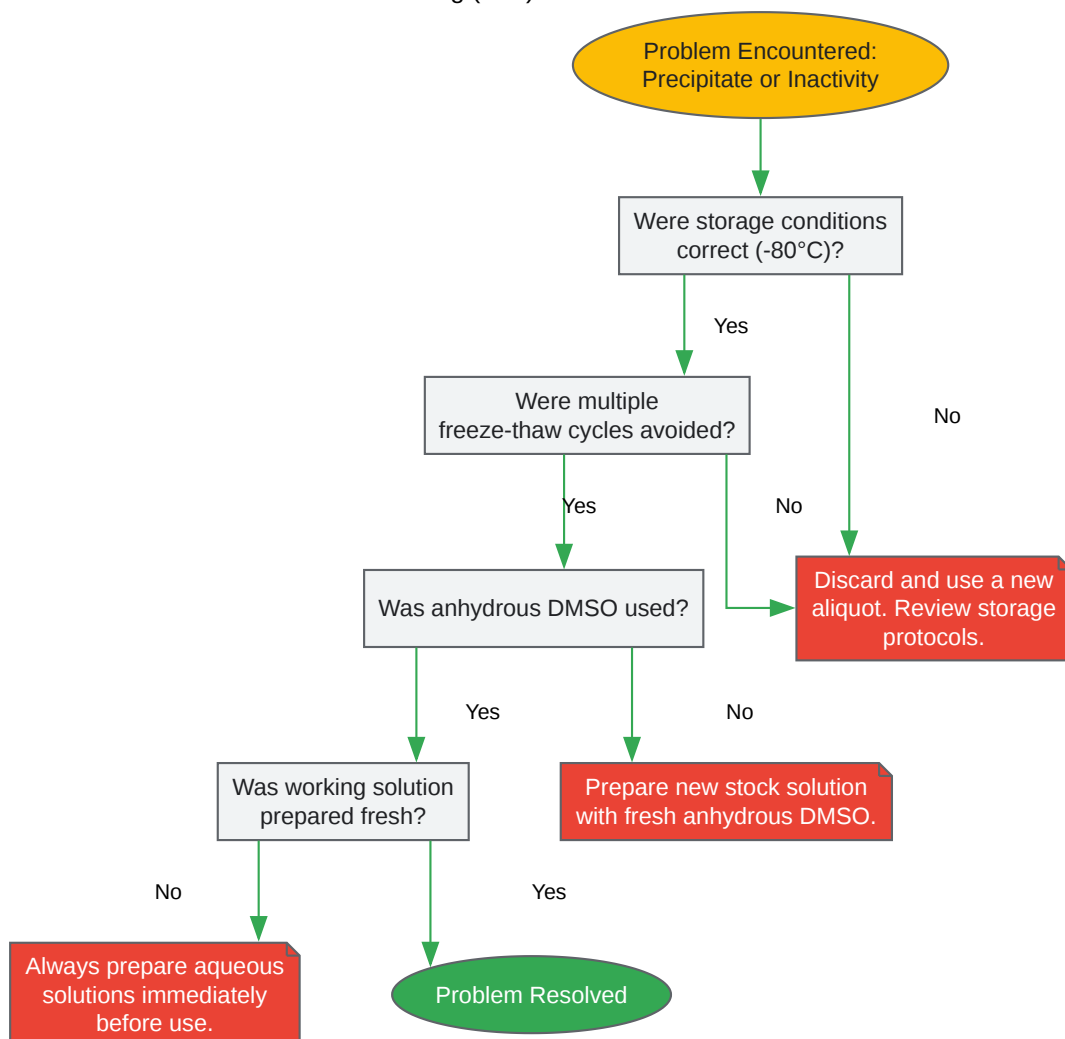
- Allow the solid **(Rac)-SHIN2** vial to equilibrate to room temperature before opening to prevent condensation.
- Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
- Add the calculated volume of anhydrous DMSO to the vial of solid **(Rac)-SHIN2**.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (up to 37°C) can be applied if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

Visual Guides

Workflow for Preparing and Storing (Rac)-SHIN2 Solutions

[Click to download full resolution via product page](#)Caption: Workflow for **(Rac)-SHIN2** solution preparation and storage.

Troubleshooting (Rac)-SHIN2 Solution Issues

[Click to download full resolution via product page](#)Caption: Decision tree for troubleshooting common **(Rac)-SHIN2** issues.

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